

Heptyl Formate: A Comprehensive Technical Guide on its Physicochemical Properties

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Compound of Interest

Compound Name: Heptyl formate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Heptyl formate ($C_8H_{16}O_2$), also known as n-heptyl methanoate, is an organic compound classified as a formate ester. It is a colorless liquid characterized by a fruity, floral odor.^{[1][2][3]} This document provides an in-depth technical overview of the key physicochemical properties of **heptyl formate**, with a focus on its boiling and melting points. Detailed experimental protocols for the determination of these properties are provided, along with a summary of its physical characteristics. This guide is intended for researchers, scientists, and professionals in the field of drug development and other relevant scientific disciplines who require precise data and methodologies for the handling and characterization of this compound.

Physicochemical Data of Heptyl Formate

The accurate determination of physical constants such as boiling and melting points is crucial for the purification, identification, and safe handling of chemical compounds. The following table summarizes the key physicochemical properties of **heptyl formate**.

Property	Value	Reference(s)
Boiling Point	177-178 °C (at 760 mmHg)	[1][2][4][5][6][7]
76-77 °C (at 25 mmHg)	[4]	
Melting Point	-46.4 °C	[3]
Molecular Weight	144.21 g/mol	[1][5]
Density	0.882 g/mL at 25 °C	[2][6]
Flash Point	60 °C (140 °F)	[4][5]
Solubility	Soluble in ether and most organic solvents; insoluble in water.	[1][3]
Refractive Index	n _{20/D} 1.413	[2][5]
Vapor Pressure	1.00 mmHg at 25 °C	[3][4]

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling and melting points of **heptyl formate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **heptyl formate**, a standard method for determination is the Thiele tube method, which is suitable for small sample volumes.

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)

- Small test tube
- **Heptyl formate** sample
- Heat-resistant mineral oil
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- A small amount of **heptyl formate** is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level above the side arm.
- The thermometer and test tube assembly are clamped so that the bulb and sample are immersed in the oil in the main arm of the Thiele tube.
- The side arm of the Thiele tube is gently heated. This design allows for the circulation of the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will be observed emerging from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed. The heat source is then removed.
- The liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Determination of Melting Point

Since **heptyl formate** is a liquid at room temperature, its melting point is determined at sub-ambient temperatures. A cryostat or a specialized low-temperature melting point apparatus is required. The general principle involves cooling the sample until it solidifies and then observing the temperature at which it melts upon controlled heating.

Materials:

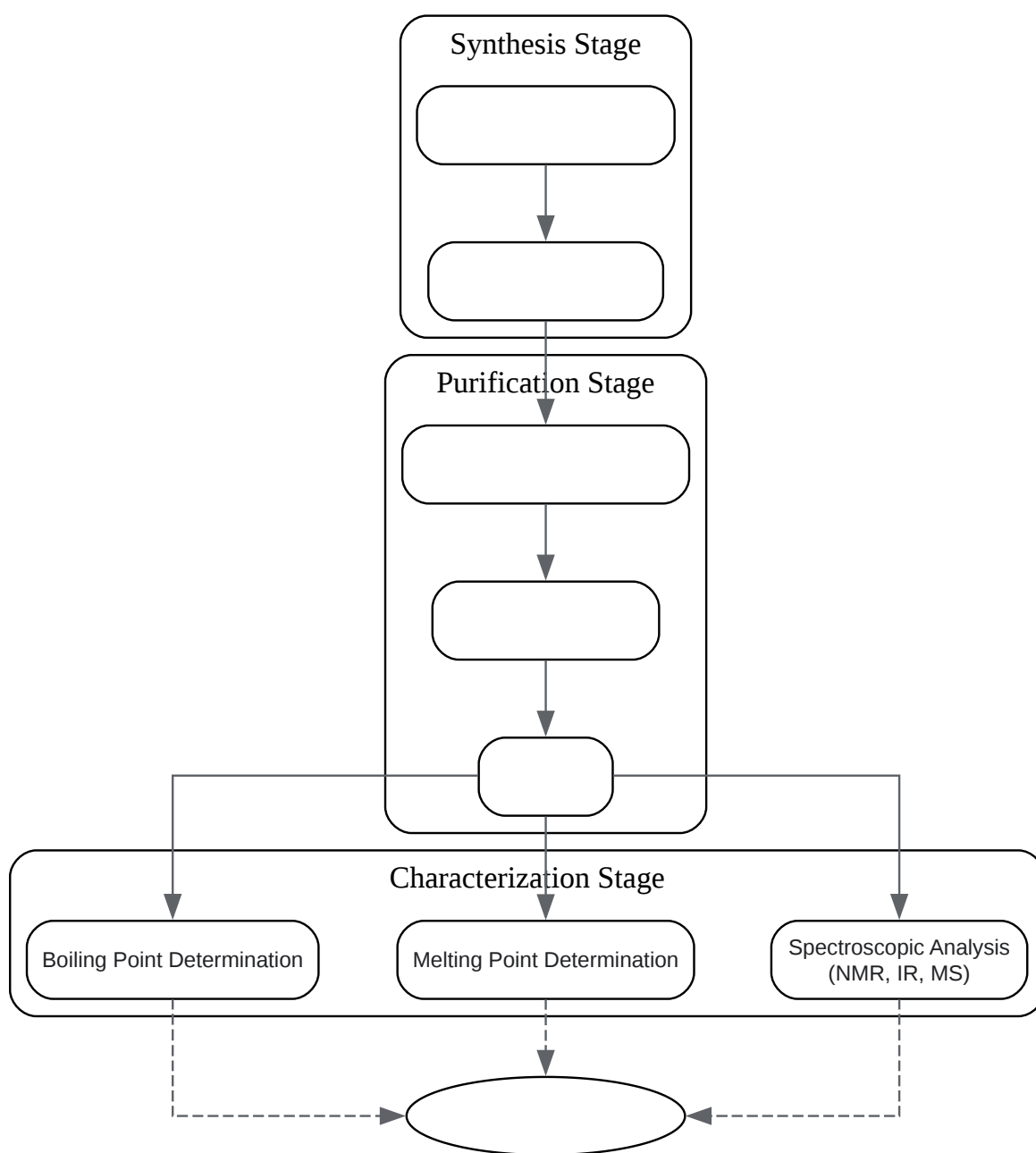
- Low-temperature melting point apparatus or cryostat
- Capillary tubes
- **Heptyl formate** sample
- Low-temperature thermometer or calibrated thermocouple

Procedure:

- A small amount of liquid **heptyl formate** is introduced into a capillary tube, which is then sealed.
- The capillary tube is placed in the sample holder of the low-temperature melting point apparatus.
- The apparatus is cooled to a temperature below the expected melting point of **heptyl formate** (-46.4 °C). This will cause the sample to freeze.
- Once the sample is completely solid, the apparatus is set to heat at a slow, controlled rate (e.g., 1-2 °C per minute).
- The temperature at which the first droplet of liquid appears is recorded as the initial melting point.
- The temperature at which the last crystal of the solid melts is recorded as the final melting point. The melting range provides an indication of purity.

Synthesis and Characterization Workflow

The following diagram illustrates a typical laboratory workflow for the synthesis and subsequent physicochemical characterization of **heptyl formate**. The primary route for its synthesis is the Fischer esterification of heptanol and formic acid.



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